

CAS number and molecular structure of propargyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propargyl chloride*

Cat. No.: *B105463*

[Get Quote](#)

An In-depth Technical Guide to **Propargyl Chloride**

Introduction

Propargyl chloride, also known as 3-chloro-1-propyne, is a highly versatile and reactive organic compound with the chemical formula C_3H_3Cl .^{[1][2]} It serves as a critical building block in organic synthesis, primarily valued for its bifunctional nature, incorporating both a reactive alkyl halide and a terminal alkyne. This unique structure allows for a wide range of chemical transformations, making it an essential reagent for introducing the propargyl group into various molecules. Its applications are extensive, particularly in the development of pharmaceuticals, agrochemicals, and specialty polymers, where the propargyl moiety is a key structural element.^[3] This guide provides a comprehensive overview of its chemical properties, synthesis, and applications for researchers and professionals in drug development.

Chemical Properties and Molecular Structure

CAS Number: 624-65-7^{[2][4][5][6][7]}

Molecular Structure: **Propargyl chloride** consists of a propyne backbone with a chlorine atom attached to the C-3 position. The molecule features a terminal carbon-carbon triple bond ($C\equiv C$), which is a site of high reactivity for reactions such as cycloadditions and coupling reactions. The chlorine atom is also highly reactive and susceptible to nucleophilic substitution.

Physicochemical Properties

The key quantitative data for **propargyl chloride** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₃ H ₃ Cl
Molecular Weight	74.51 g/mol [2][4][5]
Appearance	Colorless to light yellow liquid[2][6][7]
Density	1.0306 g/cm ³ at 25 °C[5]
Melting Point	-78 °C[2][5]
Boiling Point	57 °C[2][5]
Refractive Index	n _{20/D} 1.435
Flash Point	19 °C (66.2 °F) - closed cup
Solubility	Insoluble in water; miscible with benzene, ethanol, ether, and carbon tetrachloride.[5][8]

Reactivity and Applications in Synthesis

Propargyl chloride's utility in organic synthesis stems from its dual functionality. It primarily acts as a potent alkylating agent, transferring its propargyl group to various nucleophiles.[9] This reactivity allows for the formation of crucial carbon-carbon and carbon-heteroatom bonds. [3]

Key applications include:

- **Synthesis of Propargyl Derivatives:** It readily reacts with alcohols, amines, and thiols to form propargyl ethers, amines, and sulfides, respectively. These derivatives are valuable intermediates in the synthesis of more complex molecules.[3][5]
- **Homopropargylic Alcohols:** It is used in rhodium-catalyzed transfer hydrogenation reactions to couple with primary alcohols, yielding homopropargylic alcohols.[9][10]

- Click Chemistry: The terminal alkyne group makes it a suitable partner in copper-catalyzed azide-alkyne cycloaddition (CuAAC) reactions, a cornerstone of "click chemistry," for the synthesis of triazoles.[\[9\]](#)
- Pharmaceutical and Agrochemical Intermediates: The propargyl group is a common motif in many biologically active compounds. **Propargyl chloride** serves as a key starting material for introducing this functionality into potential drug candidates and crop protection agents.[\[3\]](#)
[\[9\]](#)[\[11\]](#)

Experimental Protocol: Synthesis of Propargyl Chloride

The most common laboratory-scale synthesis of **propargyl chloride** involves the reaction of propargyl alcohol with a chlorinating agent, such as phosphorus trichloride (PCl_3), in the presence of a base like pyridine to neutralize the HCl byproduct.[\[1\]](#)[\[5\]](#)

Materials:

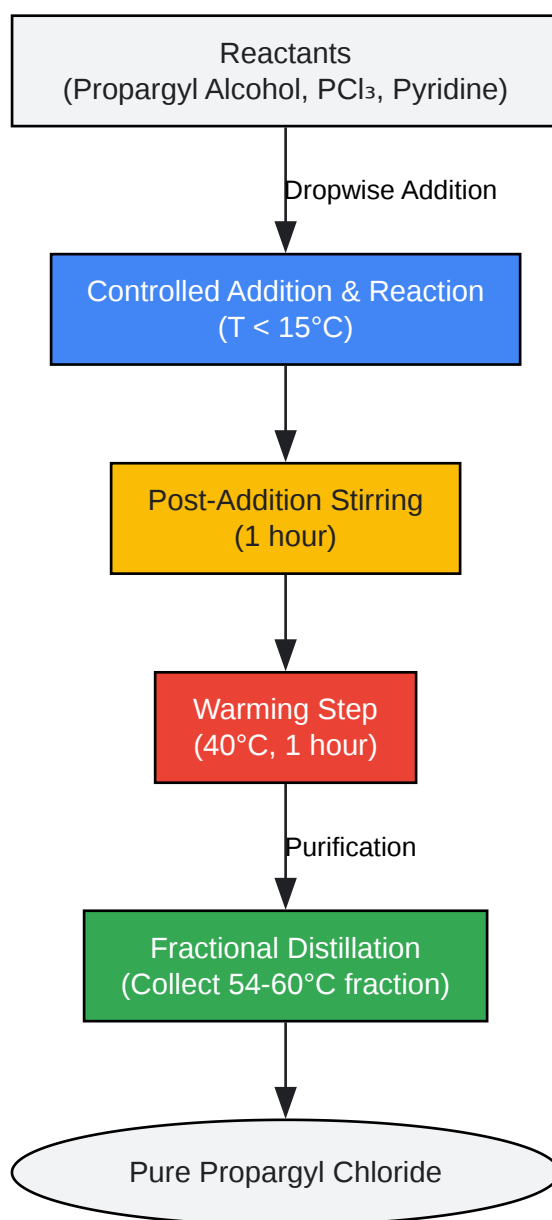
- Propargyl alcohol
- Phosphorus trichloride (PCl_3)
- Pyridine
- Kerosene (as solvent)[\[1\]](#)
- Reaction flask with reflux condenser and dropping funnel
- Stirring apparatus
- Cooling bath (ice-water)
- Distillation apparatus

Procedure:

- Setup: Equip a 100 mL reaction flask with a reflux condenser, a dropping funnel, and a magnetic stirrer. Place the flask in a cooling bath.
- Initial Charge: Add 20 g of kerosene to the reaction flask, followed by 35 g of phosphorus trichloride. Begin stirring and cool the mixture to below 10 °C.[1]
- Reactant Addition: In a separate beaker, mix 35 g of propargyl alcohol with 8 g of pyridine.[1]
- Controlled Reaction: Slowly add the propargyl alcohol-pyridine mixture dropwise from the dropping funnel into the reaction flask. Carefully control the addition rate to maintain the reaction temperature below 15 °C to prevent runaway reactions. The addition should take approximately 3 hours.[1][9]
- Reaction Completion: After the addition is complete, continue stirring the mixture for an additional hour while maintaining the temperature.[1]
- Warming and Distillation: Remove the cooling bath and allow the mixture to slowly warm to 40 °C. Hold at this temperature for one hour.[1]
- Purification: Following the reaction, set up the apparatus for distillation. Collect the fraction that boils between 54-60 °C, which is the **propargyl chloride** product.[1]

Logical Workflow for Synthesis

The following diagram illustrates the key stages in the synthesis and purification of **propargyl chloride** as described in the protocol above.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **propargyl chloride**.

Safety Considerations

Propargyl chloride is a hazardous substance and must be handled with extreme care in a well-ventilated fume hood. It is highly flammable, toxic if swallowed, inhaled, or in contact with skin, and causes severe skin burns and eye damage.[1][7] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, is mandatory. The compound is also a lachrymator.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. labinsights.nl [labinsights.nl]
- 2. Propargyl chloride - Wikipedia [en.wikipedia.org]
- 3. How Propargyl Chloride 85% in DMF Enhances Chemical Synthesis Efficiency [jindunchemical.com]
- 4. scbt.com [scbt.com]
- 5. Propargyl Chloride [drugfuture.com]
- 6. Propargyl Chloride | CymitQuimica [cymitquimica.com]
- 7. Propargyl Chloride | 624-65-7 | TCI AMERICA [tcichemicals.com]
- 8. labsolu.ca [labsolu.ca]
- 9. benchchem.com [benchchem.com]
- 10. Recent Advances in the Synthesis of Propargyl Derivatives, and Their Application as Synthetic Intermediates and Building Blocks - PMC [pmc.ncbi.nlm.nih.gov]
- 11. US6291731B1 - Continuous method for producing propargyl chloride - Google Patents [patents.google.com]
- To cite this document: BenchChem. [CAS number and molecular structure of propargyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105463#cas-number-and-molecular-structure-of-propargyl-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com